

# Chlophedianol Hydrochloride: A Comprehensive Technical Guide to its Chemical Properties and pKa

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## Compound of Interest

Compound Name: *Chlophedianol*

Cat. No.: *B1669198*

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This technical guide provides an in-depth analysis of the core chemical properties of **chlophedianol** hydrochloride, a centrally acting antitussive agent. The information is tailored for researchers, scientists, and drug development professionals, offering a detailed overview of its physicochemical characteristics, including its pKa. All quantitative data is presented in a structured format for clarity and comparative analysis.

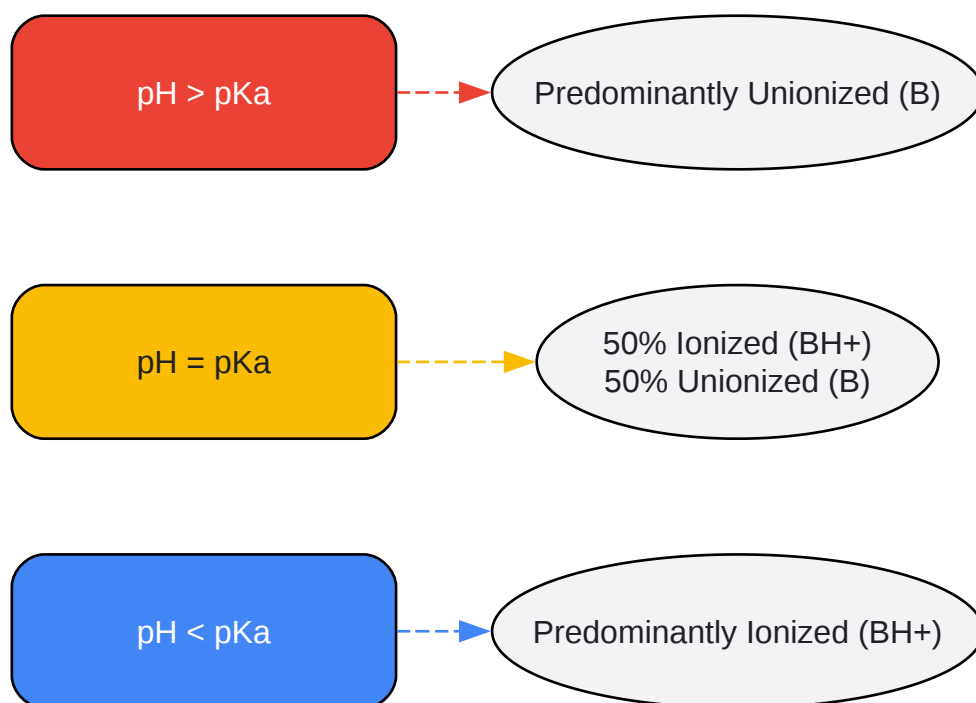
## Core Chemical Properties

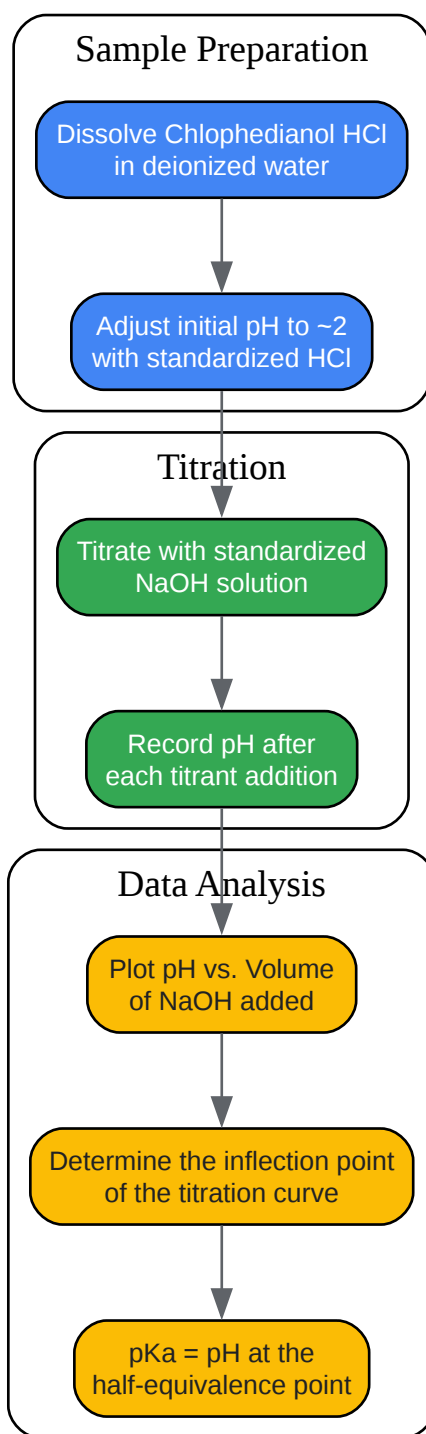
**Chlophedianol** hydrochloride is the hydrochloride salt of **chlophedianol**. Its chemical and physical properties are crucial for formulation development, pharmacokinetic profiling, and understanding its mechanism of action.

Property	Value	Source(s)
Molecular Formula	C <sub>17</sub> H <sub>21</sub> Cl <sub>2</sub> NO	[1][2]
Molecular Weight	326.26 g/mol	[1][2]
Melting Point	190-191 °C	[2]
Boiling Point	429.8 °C at 760 mmHg	
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol.	
pKa	9.5	
Predicted pKa (Strongest Basic)	8.87	

## Ionization and pH

The pKa value of a drug substance is a critical parameter that governs its degree of ionization at different physiological pH values. This, in turn, influences its solubility, permeability, and ultimately, its absorption and distribution in the body. **Chlophedianol**, with a pKa of 9.5, is a weak base. The following diagram illustrates the relationship between pH, pKa, and the ionization state of a basic compound like **chlophedianol**.





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## References

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